

Application Notes: Investigating Protein Aggregation with CA77.1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CA77.1

Cat. No.: B8146317

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

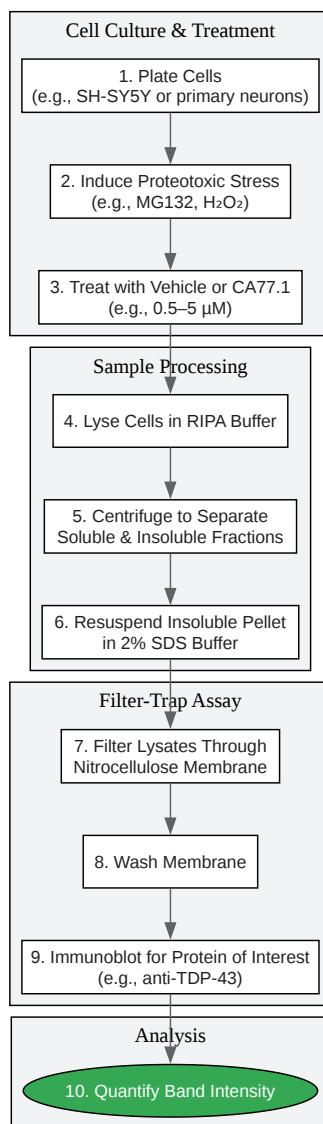
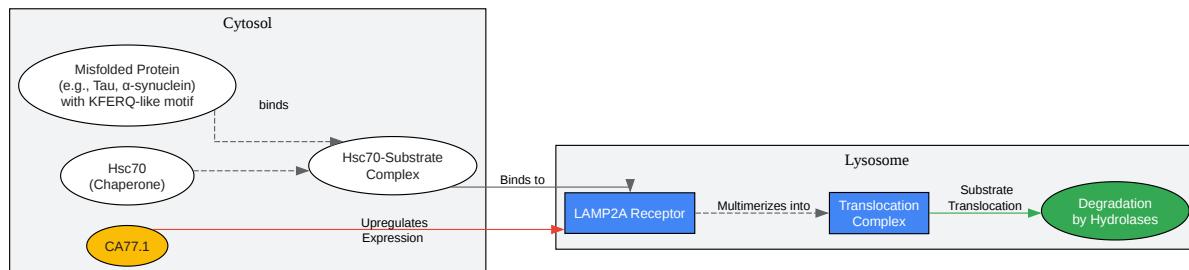
Introduction

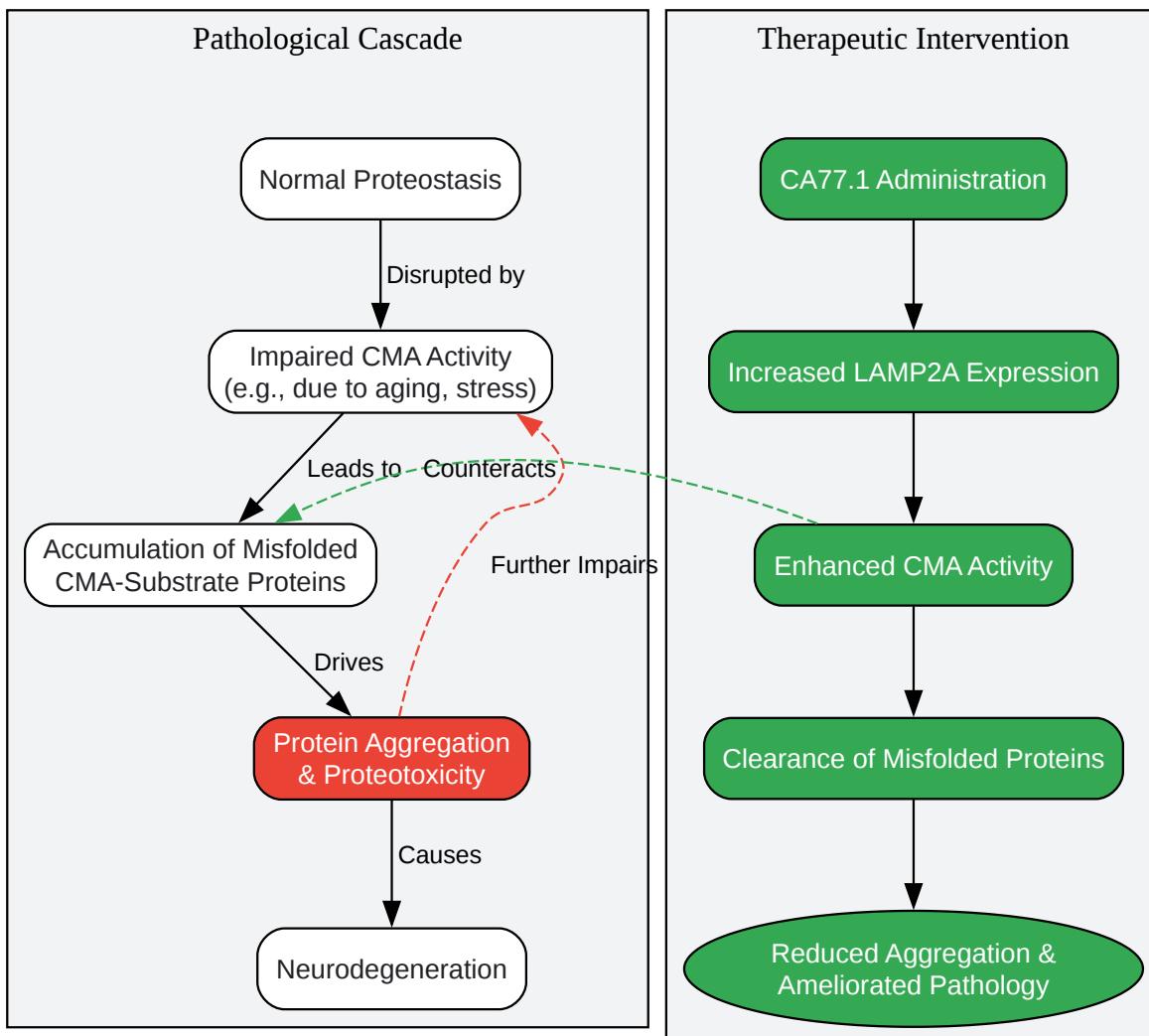
Protein aggregation is a pathological hallmark of numerous neurodegenerative diseases, including Alzheimer's, Parkinson's, and frontotemporal dementia.^{[1][2][3]} These aggregates, formed from misfolded proteins such as tau and α -synuclein, disrupt cellular function and lead to neuronal death.^{[2][4]} Chaperone-mediated autophagy (CMA) is a selective cellular degradation pathway responsible for identifying and removing specific soluble proteins, including those prone to aggregation.^{[5][6][7]} A key component of this pathway is the Lysosome-Associated Membrane Protein type 2A (LAMP2A), which acts as the receptor for substrate proteins targeted for lysosomal degradation.^{[1][8]}

CA77.1 is a potent, brain-penetrant, and orally bioactive small molecule activator of CMA.^{[9][10]} Its primary mechanism of action is to increase the expression of the LAMP2A receptor on lysosomes, thereby enhancing the cell's capacity to clear CMA-substrate proteins.^{[5][8][10]} This unique property makes **CA77.1** a valuable chemical tool for investigating the role of CMA in protein aggregation and for exploring potential therapeutic strategies aimed at clearing pathogenic protein aggregates.^{[5][8]} Studies have shown that enhancing CMA with **CA77.1** can reduce the pathology associated with tau and TDP-43 aggregation in mouse models, improving both neuropathological and behavioral outcomes.^{[8][9][10]}

Mechanism of Action: CA77.1 Signaling Pathway

CA77.1 enhances the clearance of aggregation-prone proteins by upregulating the key receptor in the Chaperone-Mediated Autophagy (CMA) pathway. The diagram below illustrates this process.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chaperone-mediated autophagy prevents collapse of the neuronal metastable proteome - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Molecular chaperones antagonize proteotoxicity by differentially modulating protein aggregation pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Protein Aggregation and Dysfunction of Autophagy-Lysosomal Pathway: A Vicious Cycle in Lysosomal Storage Diseases [frontiersin.org]
- 4. Chaperone-Mediated Autophagy in Neurodegenerative Diseases: Molecular Mechanisms and Pharmacological Opportunities - PMC [pmc.ncbi.nlm.nih.gov]
- 5. CA77.1 [CMA Activator] [cogershop.com]
- 6. researchgate.net [researchgate.net]
- 7. Chaperone-mediated autophagy: roles in disease and aging - PMC [pmc.ncbi.nlm.nih.gov]
- 8. CA77.1 - Wikipedia [en.wikipedia.org]
- 9. CA77.1 | Autophagy | CAS 2412270-22-3 | Buy CA77.1 from Supplier InvivoChem [invivochem.com]
- 10. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes: Investigating Protein Aggregation with CA77.1]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8146317#using-ca77-1-to-investigate-protein-aggregation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com